

Application Note: Preparation and Use of Ferrous Lactate Stock Solutions

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Compound of Interest

Compound Name: Ferrous lactate

Cat. No.: B1158659

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ferrous lactate (Iron (II) lactate) is the iron(II) salt of lactic acid, commonly available as a dihydrate or trihydrate.[1][2] It serves as a soluble and bioavailable source of ferrous iron (Fe^{2+}), which is more readily absorbed by cells compared to its ferric (Fe^{3+}) counterpart.[3][4] In research, **ferrous lactate** is a critical reagent for studying iron metabolism, cellular respiration, and iron-deficiency models.[5] Notably, it is widely used to induce ferroptosis, an iron-dependent form of regulated cell death characterized by the accumulation of lipid reactive oxygen species (ROS).[6][7] The ability to reliably prepare stable **ferrous lactate** solutions is crucial for obtaining reproducible experimental results.

This document provides a detailed protocol for the preparation of **ferrous lactate** stock solutions and their application in cell culture for inducing ferroptosis.

Properties of Ferrous Lactate

Ferrous lactate is a greenish-white crystalline powder.[8][9] It is soluble in water but practically insoluble in ethanol.[2][10] Aqueous solutions are susceptible to oxidation, where the ferrous iron (Fe^{2+}) is converted to ferric iron (Fe^{3+}), often indicated by a color change to a yellow-brown hue.[8] This process can be accelerated by exposure to light, heat, and air.[8][11] Therefore, proper handling and storage are essential to maintain the integrity of the compound.

Table 1: Physicochemical Properties of **Ferrous Lactate**

Property	Value	References
Chemical Formula	$C_6H_{10}FeO_6 \cdot xH_2O$ (x=2 or 3)	[1]
Molecular Weight	233.99 g/mol (anhydrous basis)	[10]
Appearance	Greenish-white crystals or light green powder	[1][9][10]
Solubility	Soluble in water; practically insoluble in ethanol	[1][2][10]
pH	4.0 - 6.0 (for a 1-2% solution)	[1][10]

| Stability | Sensitive to light, air, and moisture; oxidizes over time. |[2][8][11][12] |

Protocol for Preparing a 100 mM Ferrous Lactate Stock Solution

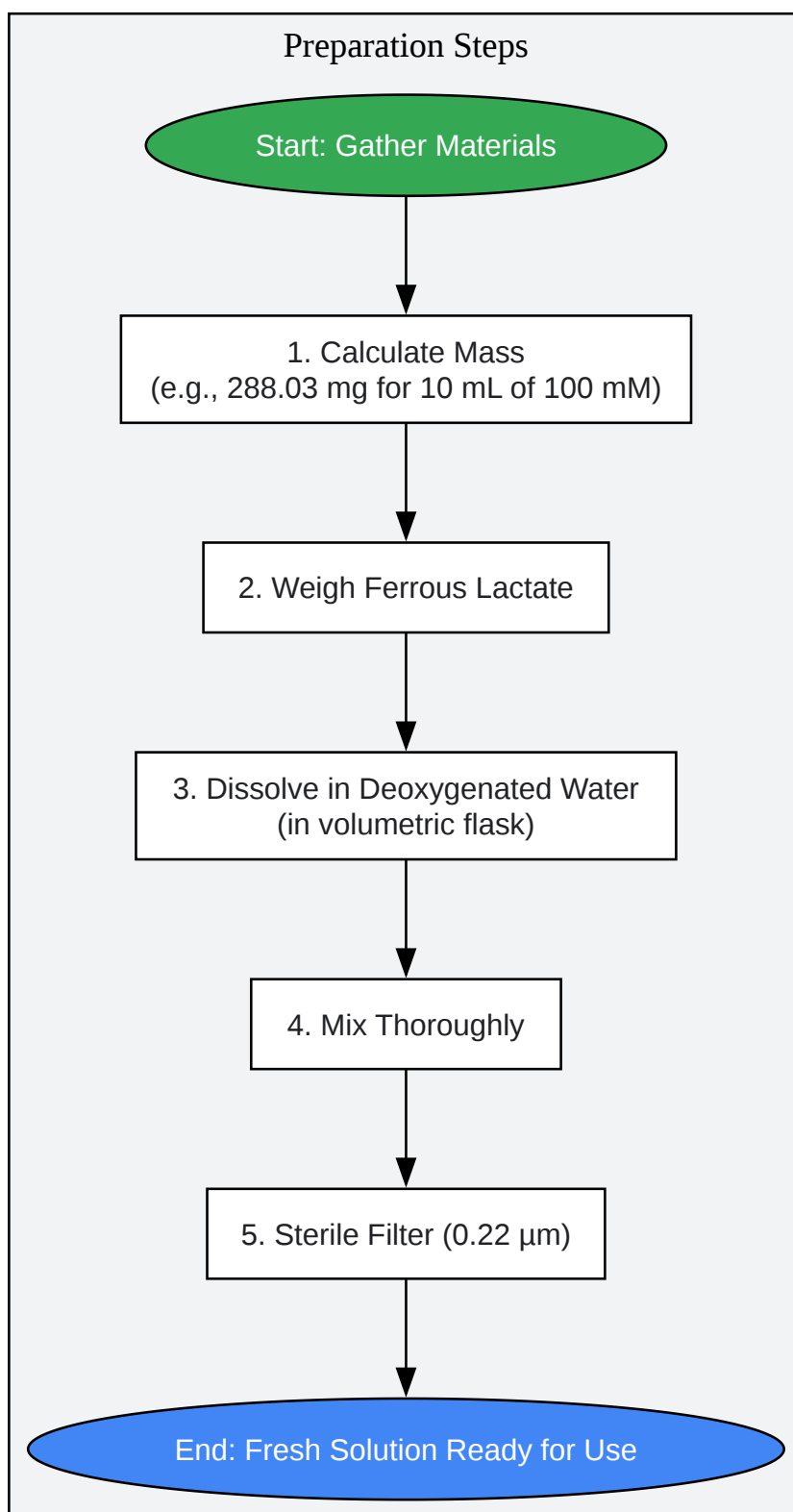
This protocol describes the preparation of a 100 mM stock solution suitable for cell culture and other research applications. Due to the oxidative instability of **ferrous lactate** in solution, it is highly recommended to prepare the solution fresh for each experiment.

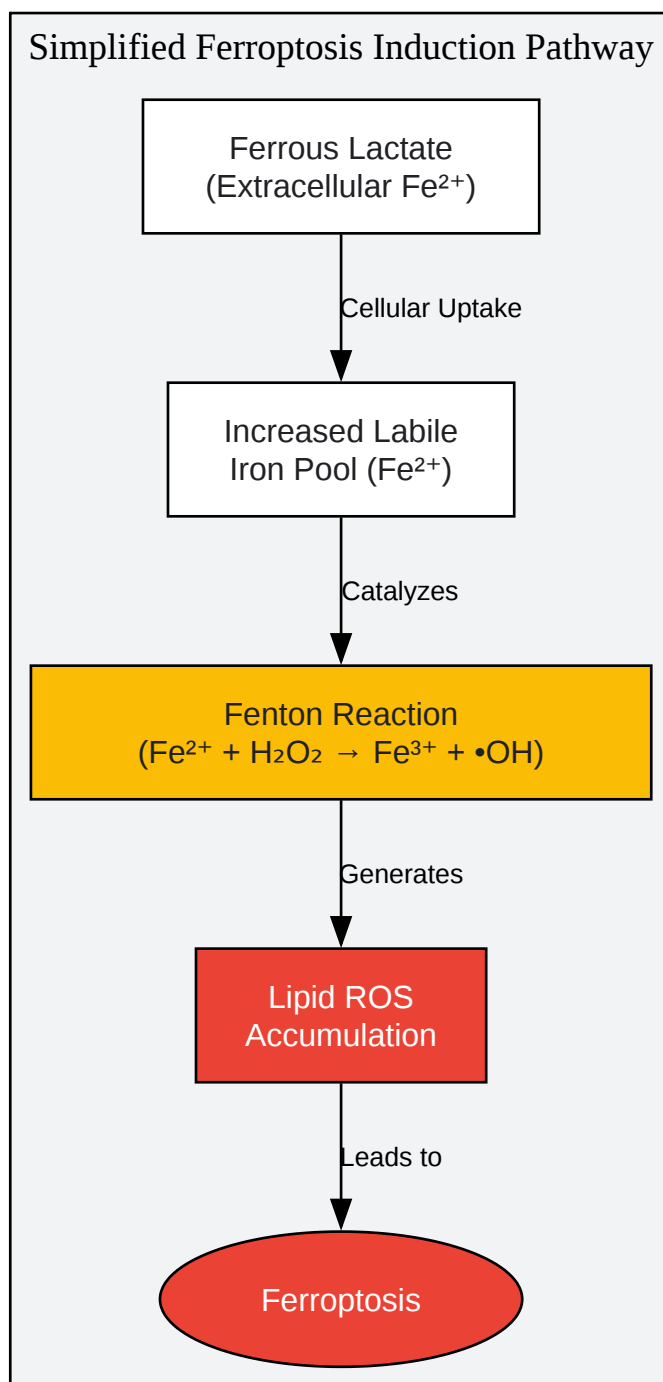
3.1 Materials and Equipment

- **Ferrous Lactate** (trihydrate, M.W. = 288.03 g/mol)
- High-purity, deoxygenated water (e.g., autoclaved and cooled, or sparged with nitrogen gas)
- Analytical balance
- Spatula
- Weighing paper

- Volumetric flask (e.g., 10 mL)
- Magnetic stirrer and stir bar
- Sterile syringe filters (0.22 μm pore size)
- Sterile conical tubes or vials for storage

3.2 Preparation Workflow





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